

An In-depth Technical Guide to Trioctylphosphine Sulfide: Chemical Properties and Stability

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Compound of Interest

Compound Name: *trioctylphosphine sulfide*

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Introduction

Trioctylphosphine sulfide (TOPS) is an organophosphorus compound with the chemical formula $C_{24}H_{51}PS$.^[1] It is characterized by a phosphorus atom double-bonded to a sulfur atom and single-bonded to three octyl chains. This structure imparts a unique combination of properties, making it a valuable reagent and ligand in various chemical applications, including materials science and catalysis.^[1] Notably, TOPS serves as a crucial precursor and capping agent in the synthesis of metal sulfide nanocrystals and as a solvent extractant for lanthanides and actinides. This guide provides a comprehensive overview of the chemical properties, stability, synthesis, and safety of **trioctylphosphine sulfide**.

Chemical and Physical Properties

Trioctylphosphine sulfide is a colorless to pale yellow, viscous liquid at room temperature.^[1] It is known for its good thermal stability and resistance to oxidation.^[2] The long octyl chains contribute to its high solubility in organic solvents and its hydrophobic nature.^[1]

Physical and Chemical Data

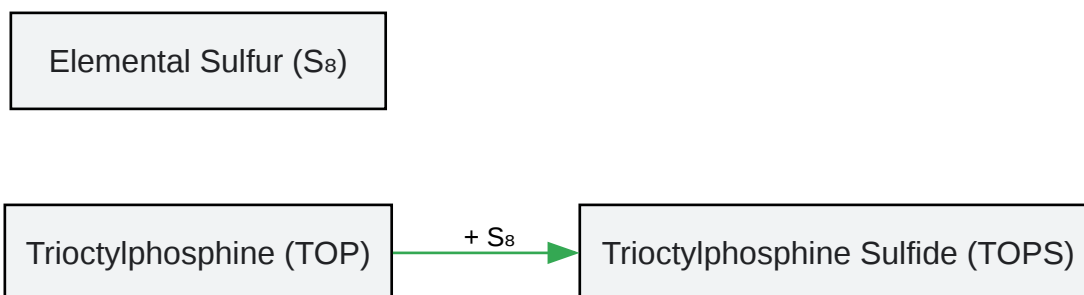
A summary of the key physical and chemical properties of **trioctylphosphine sulfide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₅₁ PS	[1]
Molecular Weight	402.71 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	478.7 °C at 760 mmHg	[3]
Density	0.881 g/cm ³	[3]
Flash Point	243.3 °C	[3]
Refractive Index	1.469	[3]
Vapor Pressure	7.28 x 10 ⁻⁹ mmHg at 25 °C	[3]
Solubility	Soluble in organic solvents	[1]
CAS Number	2551-53-3	[3]

Synthesis of Trioctylphosphine Sulfide

General Reaction Pathway

The synthesis of **trioctylphosphine sulfide** is typically achieved through the direct reaction of trioctylphosphine (TOP) with elemental sulfur. This reaction is a straightforward and efficient method for the formation of the P=S bond.



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Caption: General reaction scheme for the synthesis of TOPS.

Experimental Protocol (Adapted from a similar synthesis of Triphenylphosphine Sulfide)

The following protocol is adapted from the synthesis of triphenylphosphine sulfide and can be used as a starting point for the preparation of **trioctylphosphine sulfide**.^[4] Optimization of reaction parameters may be necessary to achieve high yield and purity for TOPS.

Materials:

- Trioctylphosphine (TOP)
- Elemental Sulfur (S₈)
- Anhydrous organic solvent (e.g., toluene, dichloromethane)
- Methanol (for washing)

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve trioctylphosphine in a minimal amount of anhydrous organic solvent under an inert atmosphere (e.g., nitrogen or argon).
- To the stirred solution, add a stoichiometric equivalent of elemental sulfur powder in one portion.
- The reaction is typically exothermic and may proceed rapidly at room temperature.^[4] Monitor the reaction progress by thin-layer chromatography (TLC) or ³¹P NMR spectroscopy. Gentle heating may be applied if the reaction is slow.
- Upon completion of the reaction (disappearance of the starting trioctylphosphine), the solvent can be removed under reduced pressure.
- The crude product can be purified by washing with a non-polar solvent in which the product is sparingly soluble but the impurities are soluble, such as methanol, to remove any unreacted starting materials or byproducts.^[4]

- The purified **trioctylphosphine sulfide** is then dried under vacuum to yield the final product.

Analytical Characterization

The identity and purity of **trioctylphosphine sulfide** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{31}P NMR: This is a highly effective technique for monitoring the reaction and characterizing the product. Trioctylphosphine (the starting material) exhibits a chemical shift in the range of -30 to -40 ppm. Upon conversion to **trioctylphosphine sulfide**, the phosphorus signal shifts significantly downfield to a region characteristic of phosphine sulfides, typically between 40 and 60 ppm.^[5]
- ^1H NMR: The proton NMR spectrum will show characteristic signals for the octyl chains. The signals will be complex due to the overlapping methylene protons.
- ^{13}C NMR: The carbon NMR spectrum will also display signals corresponding to the carbon atoms of the octyl chains.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **trioctylphosphine sulfide** will be dominated by the vibrational modes of the C-H bonds in the octyl chains. A key characteristic absorption band for the P=S double bond is expected to appear in the fingerprint region, typically between 600 and 800 cm^{-1} .

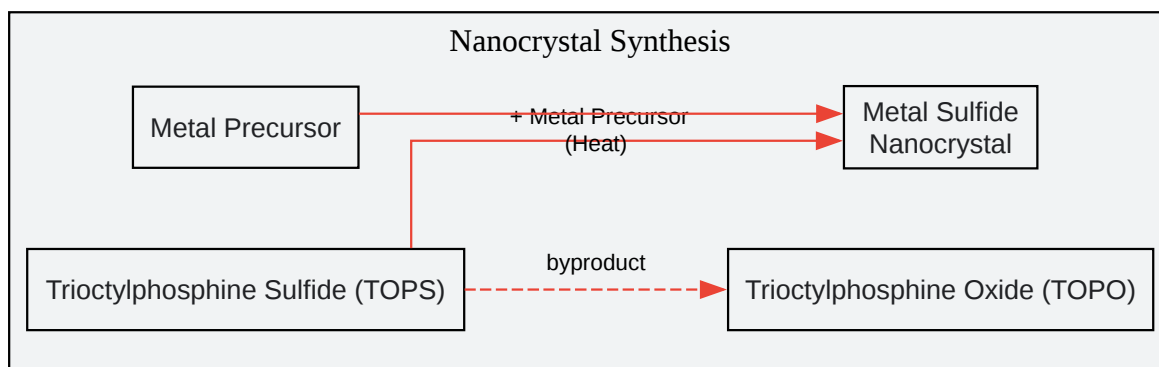
Reactivity and Stability

Reactivity

Trioctylphosphine sulfide is a versatile reagent, primarily utilized as a source of sulfur in the synthesis of metal sulfide nanomaterials.^[6] The P=S bond can be activated by coordination to a metal center, facilitating the transfer of the sulfur atom.^[7]

- **Reaction with Metal Precursors:** In the synthesis of quantum dots and other nanocrystals, TOPS reacts with metal precursors (e.g., metal carboxylates) at elevated temperatures to

form the corresponding metal sulfide.[6][7] The trioctylphosphine oxide is often a byproduct of this reaction.[7]



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Caption: Role of TOPS in metal sulfide nanocrystal synthesis.

- Nucleophilicity: The sulfur atom in **trioctylphosphine sulfide** is nucleophilic and can react with electrophiles.

Stability

Trioctylphosphine sulfide is generally considered to be a stable compound with good thermal stability.[1] It is also resistant to oxidation by air.[2] For long-term storage, it is recommended to keep it in a cool, dry place, away from strong oxidizing agents.

Safety and Toxicology

Trioctylphosphine sulfide should be handled with appropriate safety precautions in a well-ventilated area.

Hazard Identification

Based on available safety data sheets for similar compounds and general knowledge of organophosphorus compounds, the following hazards are associated with **trioctylphosphine sulfide**:

- Skin Irritation: May cause skin irritation.
- Eye Damage: May cause serious eye damage.[8]

Toxicological Data

Specific toxicological data for **trioctylphosphine sulfide** is limited. For its precursor, trioctylphosphine, the following data is available:

Test	Species	Route	Value
LD50	Rat	Oral	5600 mg/kg
LD50	Rabbit	Dermal	5800 - 6600 mg/kg

It is important to note that these values are for the precursor and the toxicity of the sulfide derivative may differ. As with many organophosphorus compounds, caution is warranted due to potential toxicity.[2]

Environmental Fate

There is limited specific information on the environmental fate of **trioctylphosphine sulfide**. Due to its low water solubility and hydrophobic nature, it is not expected to be mobile in aqueous environments. Its biodegradability is not well-documented. Ecotoxicity data for a polycationic polymer suggests that related compounds can have high environmental hazard, with chronic toxicity values for fish, aquatic invertebrates, and algae in the low mg/L range.[9]

Conclusion

Trioctylphosphine sulfide is a key organophosphorus compound with significant applications in modern materials chemistry. Its well-defined chemical and physical properties, coupled with its role as a stable sulfur source, make it an indispensable tool for researchers in the synthesis of advanced materials. A thorough understanding of its synthesis, characterization, reactivity, and safety is crucial for its effective and responsible use in research and development. Further studies are warranted to fully elucidate its toxicological profile and environmental impact.

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